

The Versatile Synthons: 1-Aminohomopiperidine in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Aminohomopiperidine

Cat. No.: B121769

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Introduction: Unveiling the Potential of a Constrained Diamine

In the landscape of contemporary drug discovery and organic synthesis, the quest for novel molecular scaffolds that impart favorable physicochemical and biological properties is perpetual. **1-Aminohomopiperidine**, also known as 1-aminoazepane, emerges as a compelling building block for the discerning chemist. This seven-membered saturated heterocycle, featuring a unique 1,1-diamine (hydrazine) moiety within a constrained cyclic system, offers a distinct three-dimensional architecture. The azepane ring is a privileged scaffold in medicinal chemistry, known to enhance metabolic stability and modulate lipophilicity in drug candidates.^[1] The addition of a reactive primary amino group on the ring nitrogen introduces a versatile handle for a myriad of chemical transformations, positioning **1-aminohomopiperidine** as a valuable precursor for complex nitrogen-containing molecules.

This guide provides an in-depth exploration of **1-aminohomopiperidine** as a synthetic building block. We will delve into its synthesis, explore its application in the construction of bioactive molecules, and provide detailed, field-proven protocols to empower researchers in harnessing its synthetic potential.

Physicochemical Properties & Handling

A thorough understanding of a reagent's properties is paramount for its effective and safe utilization.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ N ₂	N/A
Molecular Weight	114.19 g/mol	N/A
Appearance	Colorless to pale yellow liquid (predicted)	N/A
Boiling Point	Not widely reported; estimated >160 °C	N/A
Solubility	Soluble in water and common organic solvents	N/A

Handling and Storage: **1-Aminohomopiperidine**, as a hydrazine derivative, should be handled with care in a well-ventilated fume hood. It is advisable to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. The compound is expected to be air-sensitive and should be stored under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container, preferably refrigerated.

Synthetic Pathways to 1-Aminohomopiperidine

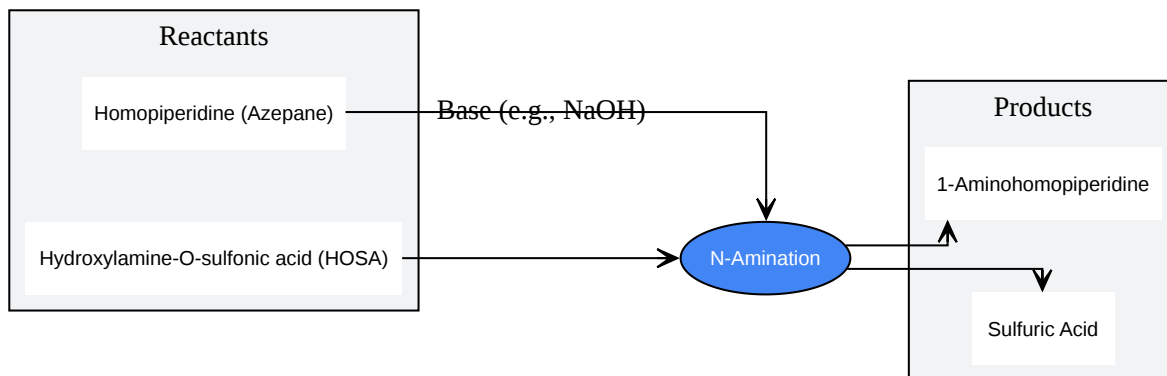
The direct synthesis of **1-aminohomopiperidine** is not extensively documented in readily available literature, a testament to its specialized nature. However, its synthesis can be logically approached through established methodologies for N-amination of cyclic secondary amines. The protocol presented here is an adaptation of methods used for the synthesis of the lower homolog, 1-aminopiperidine, and general N-amination techniques.^{[2][3]}

Protocol 1: N-Amination of Homopiperidine (Azepane) via Electrophilic Amination

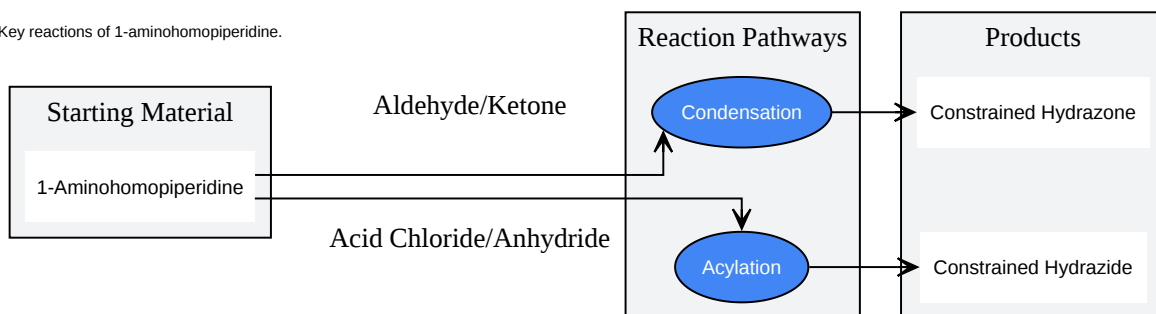
This protocol employs hydroxylamine-O-sulfonic acid (HOSA) as an electrophilic aminating agent, a common and effective method for the formation of N-N bonds.^[2]

Reaction Scheme:

N-Amination of Homopiperidine.



Key reactions of 1-aminohomopiperidine.



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References

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- To cite this document: BenchChem. [The Versatile Synthon: 1-Aminohomopiperidine in Modern Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121769#1-aminohomopiperidine-as-a-building-block-in-organic-synthesis]

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